

# phenyl salicylate light sensitivity storage handling

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## Compound Focus: Phenyl Salicylate

CAS No.: 118-55-8

Cat. No.: S539498

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## Handling & Storage FAQ

- **Q: Why is proper storage crucial for phenyl salicylate?** Phenyl salicylate is **light-sensitive** and requires protection from light to prevent decomposition [1] [2]. Proper storage ensures the chemical's stability, purity, and reliability in your experimental results.
- **Q: What are the specific storage conditions for phenyl salicylate?**
  - **Light:** Store in a cool, dry place **away from light** [1].
  - **Container:** Keep in a **tightly closed** container [1].
  - **Environment:** Store in a cool, dry place [1]. One source specifies a temperature of **2–8°C** [2].
  - **Compatibility:** Flinn Scientific suggests a storage pattern of **Organic #3**, meaning it can be stored with hydrocarbons, oils, esters, and aldehydes [1].
- **Q: What personal protective equipment (PPE) should be used?** You should wear **protective gloves, protective clothing, and eye protection** [1]. Always wash hands thoroughly after handling [1].
- **Q: How should I handle solutions of phenyl salicylate?** Always use **phenyl salicylate** in a **fume hood or a well-ventilated area** to avoid inhaling dust or fumes, which may cause respiratory irritation [1].

## Troubleshooting Guide

| Issue  | Potential Risk / Consequence  | Recommended Corrective Action   |
|--|---|---|
| Chemical is stored in a clear container on a benchtop. | <b>Decomposition</b> ; loss of efficacy; unreliable experimental results.             | Immediately transfer to a tightly closed, <b>light-resistant container</b> and store in a dark, cool cupboard [1] [2].  |
| A fine powder or dust is generated during weighing.    | <b>Respiratory irritation</b> (potential hazard) [1].                                 | Use only in a <b>fume hood</b> ; wear appropriate dust masks in addition to standard PPE [1]. Avoid breathing dust [1].   |
| Material is spilled during transfer.                   | Slip hazard; potential contamination; skin and eye irritation (potential hazard) [1]. | Ventilate the area. Wear gloves to carefully <b>sweep up</b> the material, place it in a sealed container, and dispose of it according to local regulations [1]. Wash the spill site afterward [1]. |

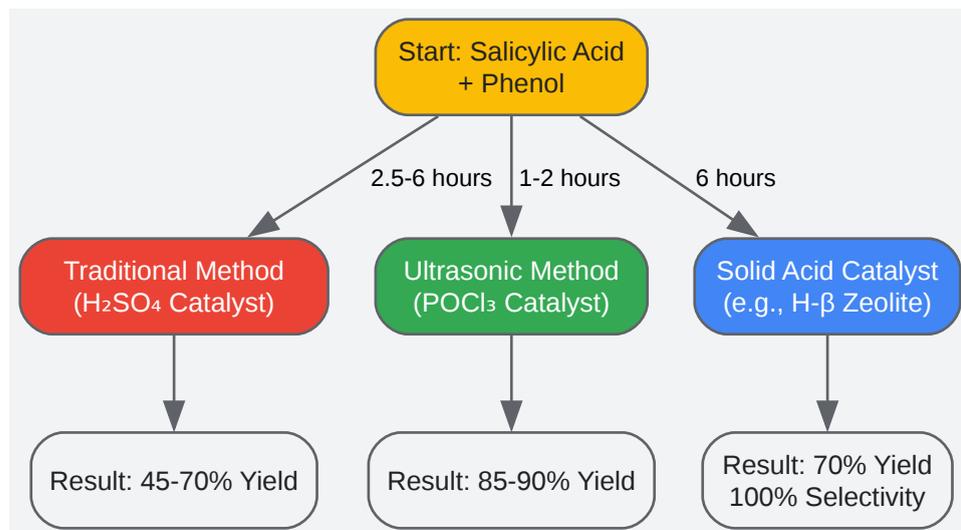
## Synthesis & Stability Data

For your experimental work, the table below summarizes key physical properties and synthesis information.

| Property / Parameter               | Details              | Source / Context  |
|------------------------------------|----------------------|---|
| <b>Melting Point</b>               | 41-43 °C [1] [2]     | Pure compound characteristic                                      |
| <b>Flash Point</b>                 | 71 °C [1]            | Class IIIA combustible solid                                      |
| <b>Water Solubility</b>            | Slightly soluble [1] | Physical property   |
| <b>Traditional Synthesis Yield</b> | 45-70% [2]           | Salicylic acid + Phenol (H <sub>2</sub> SO <sub>4</sub> catalyst) |
| <b>Ultrasonic Synthesis Yield</b>  | 85-90% [2]           | Reduced reaction time (1-2 hours)                                 |

## Experimental Workflow: Synthesis

The following diagram illustrates the key pathways for synthesizing **phenyl salicylate**, including both traditional and modern methods:



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## References

1. Phenyl Salicylate SDS (Safety Data Sheet) [flinnsci.com]
2. Phenyl salicylate - 118-55-8 [vulcanchem.com]

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